

An In-depth Technical Guide to the Physical Properties of 3,3-Dimethylhexanal

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *3,3-Dimethylhexanal*

Cat. No.: *B13796468*

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Abstract

This technical guide provides a comprehensive overview of the known and predicted physical properties of **3,3-Dimethylhexanal** (CAS No: 55320-57-5). Due to a notable scarcity of experimentally determined data in publicly accessible literature and databases, this document presents a combination of the limited available experimental values and computationally predicted data. Furthermore, this guide details the standard experimental protocols for determining the key physical properties of liquid aldehydes, offering a methodological framework for researchers.

Introduction

3,3-Dimethylhexanal is an organic compound with the molecular formula C₈H₁₆O.^[1]^[2] As a branched-chain aldehyde, its physical properties are of interest in various fields, including flavor and fragrance science, organic synthesis, and as a potential intermediate in the development of pharmaceuticals and other specialty chemicals. An accurate understanding of its physical properties is crucial for process design, formulation, and quality control.

This document serves to consolidate the available data for **3,3-Dimethylhexanal** and to provide standardized methodologies for its empirical characterization.

Physical and Chemical Properties

The physical properties of **3,3-Dimethylhexanal** are summarized in the table below. It is critical to note that the majority of these values are computationally predicted and should be used as estimates pending experimental verification.

Property	Value	Type	Source
Molecular Formula	C8H16O	-	PubChem[1]
Molecular Weight	128.21 g/mol	Computed	PubChem[1]
CAS Number	55320-57-5	-	PubChem[1]
Boiling Point	Not Available	Experimental	-
Melting Point	Not Available	Experimental	-
Density	Not Available	Experimental	-
Refractive Index	Not Available	Experimental	-
Water Solubility	Not Available	Experimental	-
LogP (Octanol-Water Partition Coefficient)	2.5 / 2.40170	Computed	PubChem[1], LookChem[2]
Polar Surface Area (PSA)	17.07 Å ²	Computed	LookChem[2]
Kovats Retention Index	915.5 (Semi-standard non-polar)	Experimental	PubChem[1]

General Experimental Protocols for Physical Property Determination

Given the absence of specific experimental data for **3,3-Dimethylhexanal**, this section outlines the standard methodologies for determining the key physical properties of a liquid aldehyde.

The boiling point is a fundamental physical property that indicates the temperature at which a liquid's vapor pressure equals the surrounding atmospheric pressure.

- Apparatus: A distillation apparatus consisting of a round-bottom flask, a distillation head with a thermometer, a condenser, and a receiving flask. A heating mantle or oil bath is used for controlled heating.
- Procedure:
 - The liquid sample (**3,3-Dimethylhexanal**) is placed in the round-bottom flask with a few boiling chips to ensure smooth boiling.
 - The apparatus is assembled, ensuring the thermometer bulb is positioned just below the side arm of the distillation head to accurately measure the temperature of the vapor.
 - The sample is heated gently.
 - The temperature is recorded when it stabilizes as the liquid boils and the vapor condenses into the receiving flask. This stable temperature is the boiling point.
 - The atmospheric pressure is also recorded, and the boiling point is corrected to standard pressure if necessary.

Density is the mass per unit volume of a substance.

- Apparatus: A pycnometer (a small glass flask of a known volume) and an analytical balance.
- Procedure:
 - The empty pycnometer is weighed accurately.
 - It is then filled with the liquid sample, ensuring no air bubbles are present, and weighed again.
 - The pycnometer is then emptied, cleaned, and filled with a reference substance of known density (e.g., deionized water) at the same temperature, and weighed.
 - The density of the sample is calculated using the weights of the sample and the reference substance and the known density of the reference.

The refractive index is a measure of how much the path of light is bent, or refracted, when entering a material.

- Apparatus: A calibrated Abbe refractometer.
- Procedure:
 - A few drops of the liquid sample are placed on the prism of the refractometer.
 - The prism is closed, and the instrument is adjusted to bring the dividing line between the light and dark fields into the crosshairs of the eyepiece.
 - The refractive index is read directly from the instrument's scale.
 - The temperature at which the measurement is taken is recorded, as the refractive index is temperature-dependent.

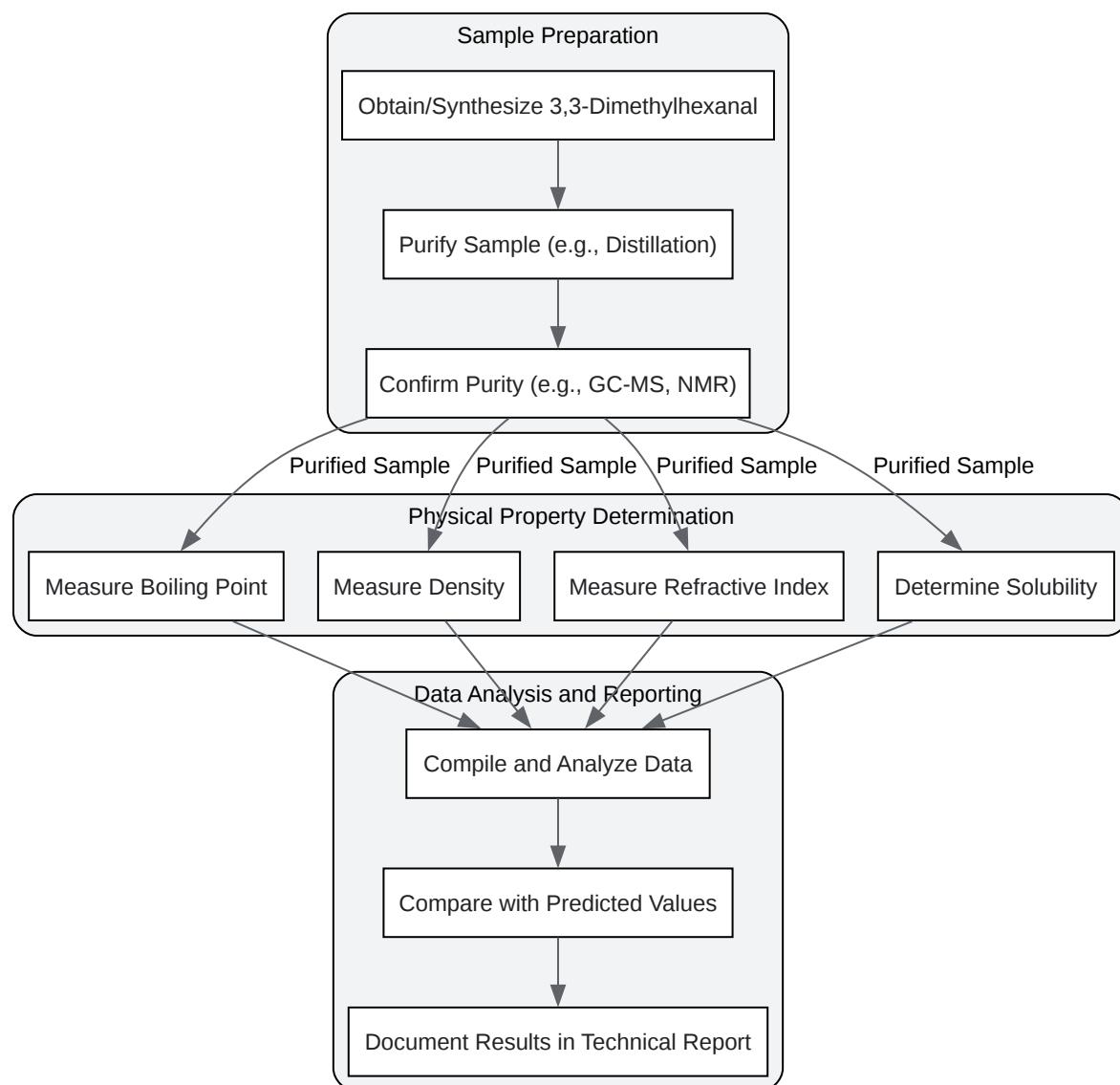
Solubility is the ability of a substance to dissolve in a solvent. For a liquid aldehyde, its solubility in water is a key property.

- Procedure (Qualitative):
 - A small amount of the sample (e.g., 0.1 mL) is added to a test tube containing a small amount of the solvent (e.g., 2 mL of water).
 - The mixture is agitated.
 - The formation of a homogeneous solution indicates solubility, while the presence of two distinct layers or a cloudy suspension indicates insolubility or partial solubility.
- Procedure (Quantitative):
 - A saturated solution of the aldehyde in the solvent is prepared at a specific temperature.
 - A known volume of the saturated solution is carefully removed, ensuring no undissolved solute is included.

- The amount of the dissolved aldehyde in that volume is determined using an analytical technique such as gas chromatography (GC) or high-performance liquid chromatography (HPLC).
- The solubility is then expressed in units such as g/L or mol/L.

Workflow for Physical Property Characterization

The following diagram illustrates a general workflow for the experimental determination of the physical properties of a newly synthesized or uncharacterized liquid organic compound like **3,3-Dimethylhexanal**.



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Caption: General workflow for the characterization of physical properties.

Conclusion

While experimental data on the physical properties of **3,3-Dimethylhexanal** is limited, this guide provides the most current available computed data to aid researchers. The included general experimental protocols offer a solid foundation for the empirical determination of its boiling point, density, refractive index, and solubility. It is strongly recommended that these properties be experimentally determined for any application requiring precise values.

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References

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